Structural Dynamics & Crystallographic Characterization of Phenyl-Substituted Propargyl Halides

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Compound of Interest

Compound Name:	*(3-Chloro-3-methylbut-1-yn-1-yl)benzene*
CAS No.:	*3355-29-1*
Cat. No.:	*B14736543*

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Executive Summary

Phenyl-substituted propargyl halides (e.g., 3-phenylprop-2-ynyl halides) represent a critical scaffold in medicinal chemistry, serving as electrophilic "warheads" for covalent protein inhibition and as versatile intermediates in click chemistry. Despite their utility, their structural characterization is often impeded by their physical state; many are low-melting solids or oils at ambient temperature.

This guide details the end-to-end workflow for the structural determination of these moieties, moving from high-purity synthesis to in situ cryocrystallography. It focuses on the supramolecular "synthons" that dictate stability—specifically the interplay between halogen bonding (

) and alkynyl linearity.

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Synthesis & Purification: The Foundation of Crystallinity

High-quality diffraction data requires high-purity samples. Trace impurities in propargyl halides often induce oiling rather than crystallization.

Optimized Synthetic Protocol (Appel Reaction)

While direct halogenation of alkynes is possible, the conversion of phenyl-substituted propargyl alcohols using the Appel reaction provides the highest regioselectivity and purity, minimizing the formation of allenic byproducts.

Reagents:

- Substrate: 3-Phenyl-2-propyn-1-ol (1.0 equiv)
- Halogen Source:

  (1.1 equiv) or

  (for iodides)
- Activator: Triphenylphosphine (

  , 1.1 equiv)
- Solvent: Anhydrous

  (DCM) at 0°C.

Critical Process Parameters:

- Temperature Control: Maintain 0°C during addition. Exotherms promote polymerization of the propargyl system.
- Work-up: Filtration of triphenylphosphine oxide (

) through a silica plug is mandatory before column chromatography.

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- Stability: Store products at -20°C over copper wire to stabilize against radical decomposition.

Crystallographic Challenge: In Situ Cryocrystallography

Many phenyl-substituted propargyl halides (especially chlorides and bromides) are liquids at room temperature. Standard vapor diffusion methods fail. The solution is OHCD (Optical Heating and Crystallization Device) assisted in situ cryocrystallography.

The In Situ Protocol

This technique grows a single crystal directly on the diffractometer from a micro-droplet of the neat liquid.

- Loading: A 0.3 mm Lindemann capillary is filled with the neat liquid halide and sealed.
- Mounting: The capillary is mounted on the goniometer head in the center of the cryostream (set to 100 K).
- Flash Cooling: The sample is flash-cooled to create a polycrystalline mass or glass.
- Annealing (Zone Melting):
  - Use an IR laser (OHCD) or block the cryostream briefly to melt the sample except for a small seed at the tip.
  - Slowly lower the temperature (scan rate: 1–2 K/min) to drive the crystallization front down the capillary.
- Data Collection: Once a single domain is isolated, collect data immediately at 100 K to minimize thermal motion of the terminal halogen.

Structural Analysis & Supramolecular Synthons

The crystal packing of these molecules is governed by the anisotropy of the electrostatic potential on the halogen atom (the

-hole).

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Geometric Metrics

The bond lengths in these systems reflect the hybridization mismatch between the

-hybridized alkyne and the halogen.

Table 1: Representative Geometric Parameters | Parameter |

|

|

| | :--- | :--- | :--- | :--- | | C(sp)-C(sp) Bond (

) | 1.19 - 1.20 | 1.19 - 1.20 | 1.19 - 1.20 | | C(sp3)-X Bond (

) | 1.79 - 1.81 | 1.96 - 1.98 | 2.14 - 2.16 | | C-C-X Angle (

) | 110 - 112 | 111 - 113 | 112 - 114 | | Packing Motif |

/ Dipole | Halogen

| Strong Halogen Bond |

The -Hole Interaction

In the solid state, the halogen atom (Br, I) acts as a Lewis acid. The electron-deficient region along the extension of the

bond (the

-hole) interacts with electron-rich regions of neighboring molecules.

- Donor: The

  -hole on the Halogen (Br/I).

- Acceptor: The

  -system of the Phenyl ring or the Alkyne triple bond.

- Consequence: This interaction directs the molecules into "herringbone" or "stacked" motifs, which significantly influences the melting point and solid-state stability.

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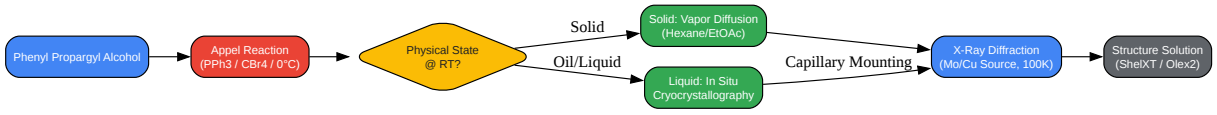
Visualizing the Workflow & Interactions

Crystallographic Pipeline

The following diagram outlines the decision tree for handling these specific halides, emphasizing the in situ pathway.



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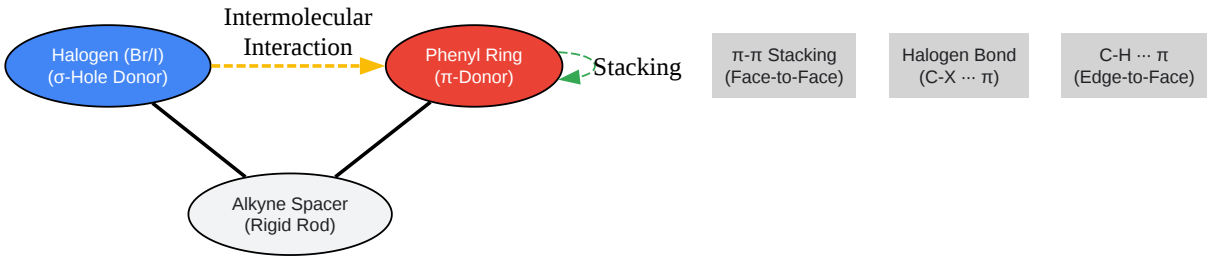
Caption: Figure 1. Decision matrix for crystallizing phenyl-substituted propargyl halides, highlighting the divergence for liquid samples.

Supramolecular Interaction Map

This diagram illustrates the competing forces stabilizing the crystal lattice.



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Caption: Figure 2. Supramolecular synthons. The Halogen-to-Phenyl interaction (Yellow) is the structure-directing force in heavier halides.

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